

Technical Guide: Physicochemical Properties of Methyl p-tert-butylphenylacetate (CAS 3549-23-3)

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Compound of Interest

Compound Name: Methyl p-tert-butylphenylacetate

Cat. No.: B1297717

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of the physical and chemical properties of **Methyl p-tert-butylphenylacetate** (CAS 3549-23-3). This compound, an ester of p-tert-butylphenylacetic acid and methanol, is primarily utilized as a fragrance and flavoring agent.^{[1][2]} Its applications extend to being a solvent in chemical reactions and a standard in analytical chemistry.^[2] This document consolidates key physicochemical data, experimental methodologies, and safety information to support research, development, and quality control activities.

Chemical Identity

- IUPAC Name: methyl 2-(4-tert-butylphenyl)acetate^[3]
- CAS Number: 3549-23-3
- Molecular Formula: C₁₃H₁₈O₂
- Molecular Weight: 206.28 g/mol
- Chemical Structure:

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Caption: 2D structure of **Methyl p-tert-butylphenylacetate**.

- Synonyms: Methyl 4-tert-butylphenylacetate, 4-tert-Butylphenylacetic acid methyl ester, Benzeneacetic acid, 4-(1,1-dimethylethyl)-, methyl ester.[3]

Physicochemical Properties

The physical and chemical properties of **Methyl p-tert-butylphenylacetate** are summarized in the table below. These properties are crucial for its handling, formulation, and application.

Property	Value	Reference
Appearance	Colorless to pale yellow liquid	[2]
Odor	Sweet, woody, camphoraceous with roasted, chocolate-like flavor	[4]
Boiling Point	149 - 151 °C at 30 mmHg; 106 °C at 2 mmHg	[2][4]
Density	1.00 g/mL; 0.999 g/mL at 25 °C	[2][4]
Refractive Index	n _{20/D} 1.500 - 1.506; n _{20/D} 1.501	[2][4]
Solubility	Insoluble in water; soluble in oils and most organic solvents.	[1][5]
Purity	97 - 100% (GC)	[2]

Experimental Protocols

Detailed methodologies for determining key physicochemical properties are outlined below. These protocols are representative and may require optimization for specific laboratory conditions.

Determination of Boiling Point (Micro-Reflux Method)

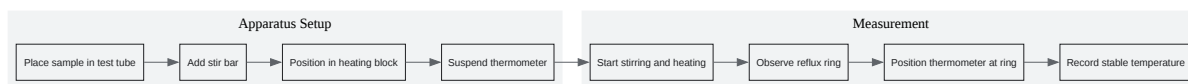
This method is suitable for small sample volumes and provides a reasonably accurate measurement of the boiling point.

Apparatus:

- Small test tube
- Thermometer
- Heating block or oil bath
- Magnetic stirrer and stir bar
- Clamps and stand

Procedure:

- Place approximately 0.5 mL of **Methyl p-tert-butylphenylacetate** into the test tube with a small magnetic stir bar.
- Position the test tube in the heating block.
- Suspend the thermometer in the test tube, ensuring the bulb is about 1 cm above the liquid surface.
- Begin gentle stirring and heating.
- Observe for the formation of a reflux ring (condensing vapor) on the inner wall of the test tube.
- Adjust the thermometer so that its bulb is level with the reflux ring.
- The stable temperature reading at this point is the boiling point.



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Caption: Workflow for Boiling Point Determination.

Gas Chromatography-Mass Spectrometry (GC-MS) for Purity and Identification

GC-MS is a standard method for the analysis of volatile and semi-volatile compounds like **Methyl p-tert-butylphenylacetate**, providing both qualitative and quantitative data.

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer.
- Capillary column suitable for fragrance analysis (e.g., 5% phenyl-methylpolysiloxane).
- Helium as carrier gas.

Suggested GC Conditions:

- Injector Temperature: 250 °C
- Oven Program: Initial temperature of 60 °C, hold for 2 minutes, ramp to 280 °C at 10 °C/min, hold for 5 minutes.
- Carrier Gas Flow: 1 mL/min (constant flow).
- Injection Volume: 1 µL (splitless injection).

MS Conditions:

- Ion Source Temperature: 230 °C
- Quadrupole Temperature: 150 °C
- Scan Range: m/z 40-400.
- Ionization Mode: Electron Ionization (EI) at 70 eV.

Procedure:

- Prepare a dilute solution of **Methyl p-tert-butylphenylacetate** in a suitable solvent (e.g., ethanol).
- Inject the sample into the GC-MS system.
- Acquire the data.
- Identify the compound by comparing its mass spectrum and retention time with a reference standard.
- Determine purity by calculating the peak area percentage.

Spectral Data

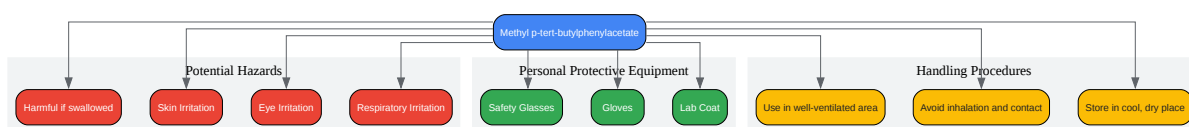
Spectral data is essential for the structural elucidation and identification of **Methyl p-tert-butylphenylacetate**.

- Mass Spectrometry (MS): The mass spectrum obtained by GC-MS shows characteristic fragmentation patterns that can be used for identification.[3]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H-NMR: Provides information on the number and types of protons in the molecule.
 - ¹³C-NMR: Provides information on the carbon skeleton of the molecule.[3]
- Infrared (IR) Spectroscopy: The FTIR spectrum reveals the presence of functional groups, such as the ester carbonyl group.[3]

Safety and Handling

While generally recognized as safe (GRAS) for its use as a flavoring agent by FEMA, proper handling in a laboratory or industrial setting is crucial.[6]

- GHS Hazard Statements: May be harmful if swallowed, cause skin irritation, cause serious eye irritation, and may cause respiratory irritation.
- Precautionary Measures:
 - Use in a well-ventilated area.
 - Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.
 - Avoid inhalation of vapors and contact with skin and eyes.
 - Store in a cool, dry place away from incompatible materials such as strong oxidizing agents.[5]



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Caption: Safety and Handling Summary.

Applications

The unique properties of **Methyl p-tert-butylphenylacetate** lead to its use in various industrial and research applications.

- Fragrance and Flavor Industry: A key component in perfumes, personal care products, and food flavorings due to its pleasant and stable aroma.[2]
- Chemical Synthesis: Utilized as a solvent in organic synthesis to facilitate reactions.[2]
- Analytical Chemistry: Employed as a reference standard for instrument calibration and quality control.[2]

Conclusion

This technical guide has summarized the essential physical and chemical properties, experimental protocols, safety information, and applications of **Methyl p-tert-butylphenylacetate** (CAS 3549-23-3). The provided data and methodologies are intended to be a valuable resource for researchers, scientists, and drug development professionals in their work with this compound. Adherence to proper safety and handling procedures is paramount when working with any chemical substance.

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References

- 1. Methyl phenylacetate | C₉H₁₀O₂ | CID 7559 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemimpex.com [chemimpex.com]
- 3. Methyl p-tert-butylphenylacetate | C₁₃H₁₈O₂ | CID 605629 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Methyl p-tert-butylphenylacetate | 3549-23-3 [chemicalbook.com]
- 5. Methyl phenylacetate | 101-41-7 [chemicalbook.com]
- 6. femaflavor.org [femaflavor.org]
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